

Enmetazobactam: From Discovery to Synthesis - A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enmetazobactam*

Cat. No.: *B1664276*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

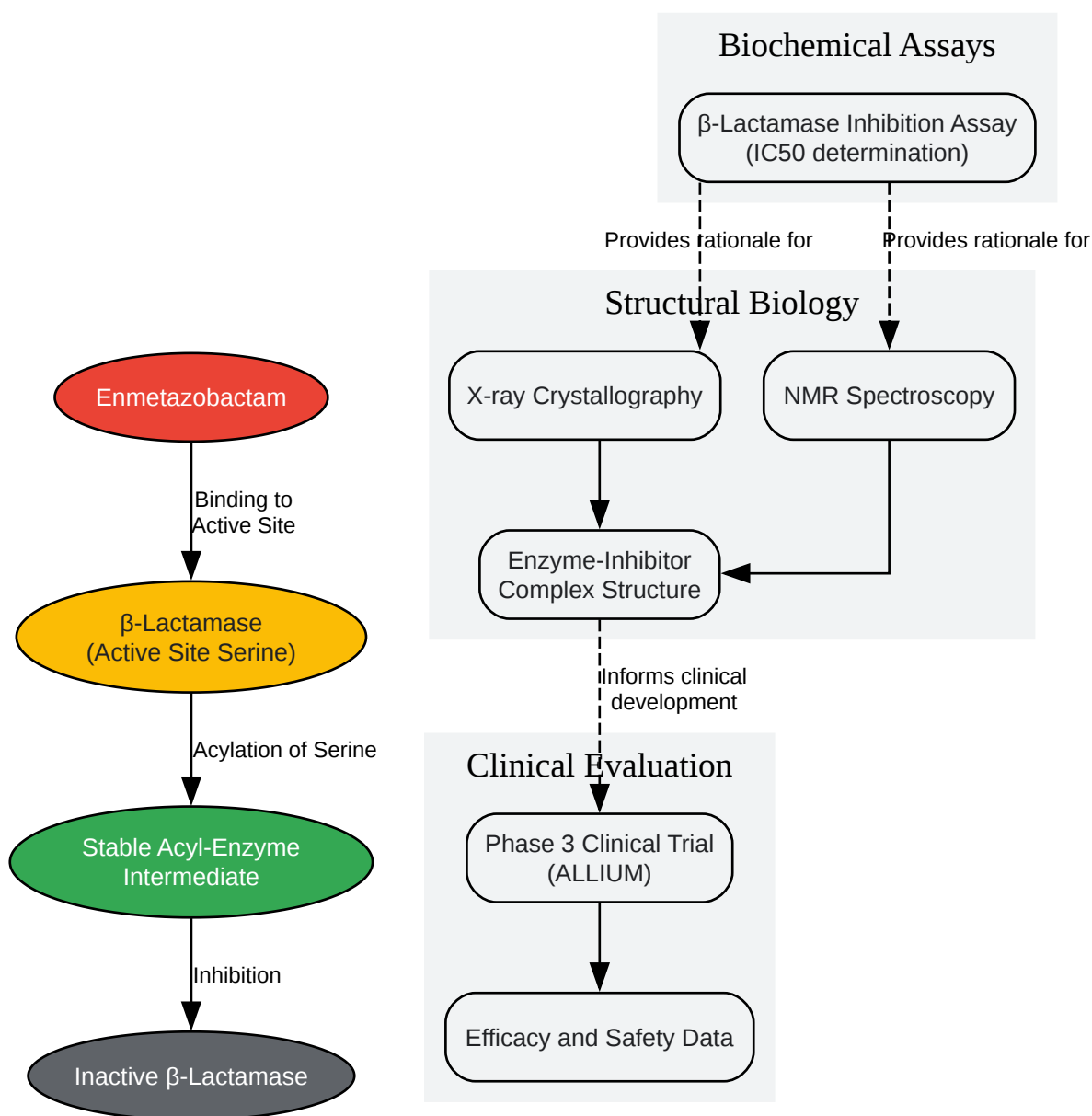
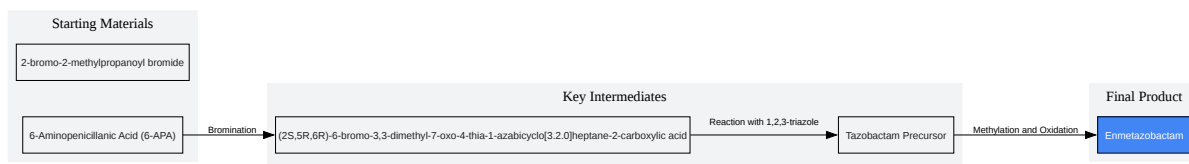
Enmetazobactam is a novel, potent inhibitor of class A extended-spectrum β -lactamases (ESBLs) developed to combat the growing threat of antimicrobial resistance. Invented by scientists at Orchid Pharma in Chennai, India, and further developed by Allecra Therapeutics, **enmetazobactam** represents a significant advancement in the fight against infections caused by multidrug-resistant Gram-negative bacteria.^[1] This technical guide provides an in-depth overview of the discovery, synthesis pathway, mechanism of action, and clinical efficacy of **enmetazobactam**.

Discovery and Development

The journey of **enmetazobactam** began with a focused effort to design a more effective β -lactamase inhibitor that could overcome the limitations of existing drugs like tazobactam. Scientists at Orchid Pharma filed a product patent for **enmetazobactam** in 2006, followed by a use patent in 2010 for treating carbapenemase-producing bacterial infections.^[1] In 2013, the molecule was out-licensed to Allecra Therapeutics for further clinical development.^[1] This collaboration led to successful Phase 3 clinical trials and subsequent regulatory approvals.

Synthesis Pathway

The chemical synthesis of **enmetazobactam**, a penicillanic acid sulfone derivative, involves a multi-step process starting from commercially available precursors. The detailed synthesis is outlined in US Patent US7687488B2. A general overview of the synthetic approach is presented below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Enmetazobactam: From Discovery to Synthesis - A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664276#discovery-and-synthesis-pathway-of-enmetazobactam\]](https://www.benchchem.com/product/b1664276#discovery-and-synthesis-pathway-of-enmetazobactam)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com